

# 1,6-Dibromoisquinolin-3-amine molecular formula and weight

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## Compound of Interest

Compound Name: 1,6-Dibromoisquinolin-3-amine

Cat. No.: B1317267

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## Technical Data Sheet: 1,6-Dibromoisquinolin-3-amine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular information for **1,6-Dibromoisquinolin-3-amine**, a dibrominated isoquinoline derivative. The compound is of interest to researchers in organic synthesis and medicinal chemistry, serving as a versatile precursor for the development of more complex isoquinoline-based molecules.<sup>[1]</sup> Its structure allows for further functionalization, particularly through palladium-catalyzed cross-coupling reactions, making it a valuable building block in drug discovery and materials science.<sup>[1]</sup>

## Physicochemical Properties

The core molecular properties of **1,6-Dibromoisquinolin-3-amine** are summarized in the table below. This data is essential for accurate experimental planning, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Br <sub>2</sub> N <sub>2</sub> [1]
Molecular Weight	301.96 g/mol [1]
IUPAC Name	1,6-dibromoisquinolin-3-amine[1]
CAS Number	925672-85-1[1]

#### Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the specific molecular formula and weight of **1,6-Dibromoisquinolin-3-amine**. As this request does not involve experimental workflows, signaling pathways, or other logical relationships that can be visualized, the creation of diagrams using Graphviz (DOT language) is not applicable. Detailed experimental protocols for the synthesis or use of this compound would be found in specific research articles or patents and are beyond the purview of this core data sheet.

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## References

- 1. Buy 1,6-Dibromoisquinolin-3-amine | 925672-85-1 [smolecule.com]
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